

Personal protective equipment for handling 2-Amino-3,5-difluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3,5-difluorobenzonitrile

Cat. No.: B1283290

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Essential Safety and Handling Guide for 2-Amino-3,5-difluorobenzonitrile

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Amino-3,5-difluorobenzonitrile** (CAS No. 126674-94-0) was located. The following guidance is synthesized from SDSs of structurally similar compounds, including other aminofluorobenzonitriles and difluorobenzonitriles. This information should be used as a precautionary guide; a comprehensive, substance-specific risk assessment should be conducted before handling.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Amino-3,5-difluorobenzonitrile**. It offers procedural guidance for safe operations and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **2-Amino-3,5-difluorobenzonitrile** is anticipated to be hazardous. The primary hazards include acute toxicity if swallowed, inhaled, or in contact with skin, as well as potential for serious eye and skin irritation.^{[1][2][3]} Appropriate personal protective equipment is mandatory to minimize exposure.

Summary of Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [3]	Protects against dust particles and chemical splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use.	Prevents skin contact and absorption.
Skin and Body Protection	Lab coat, long-sleeved clothing, or chemical-resistant suit. [1] [3]	Minimizes skin exposure to the chemical.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or if working in a poorly ventilated area. [1] [3]	Prevents inhalation of harmful dust.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Operational Plan:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible and operational.[\[4\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)
 - Gather all necessary PPE and ensure it is in good condition.
- Handling:

- Avoid all personal contact with the substance, including inhalation of dust.[3]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly after handling.[1]
- Avoid the formation of dust.[1][2]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][3]
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3]

Accidental Release and Disposal

In the event of a spill or at the end of the chemical's lifecycle, proper containment and disposal are essential.

Accidental Release Measures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Containment:
 - Wear appropriate PPE.
 - Sweep up the spilled solid material, avoiding dust generation.[3]
 - Collect the material in a suitable, labeled container for disposal.

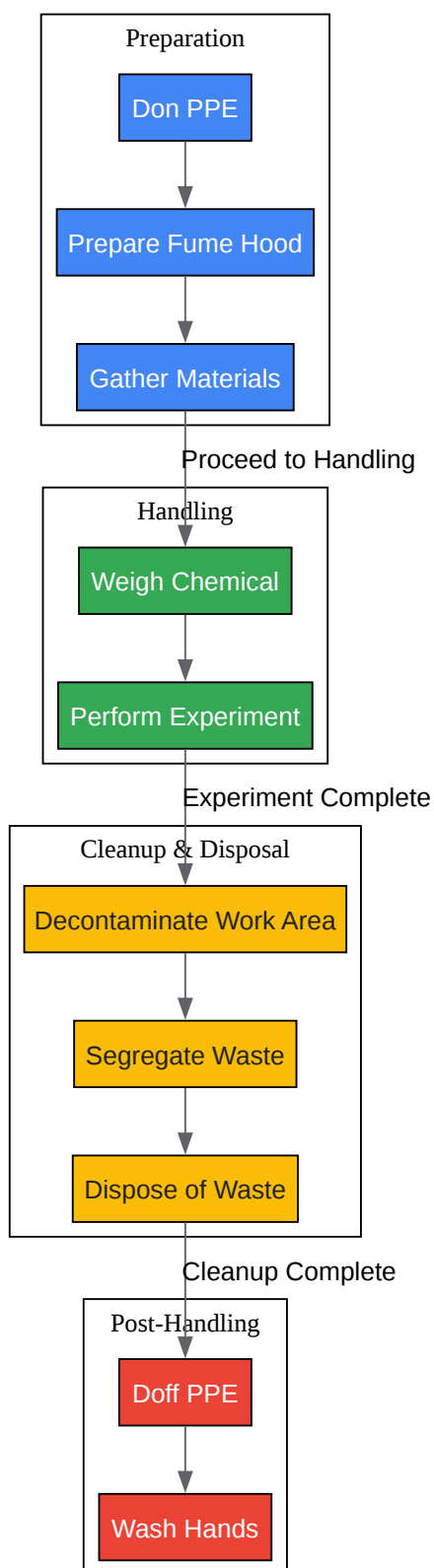
Disposal Plan:

- Dispose of the chemical and its container in accordance with all local, state, and federal regulations.

- Contact a licensed professional waste disposal service.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical flow for the safe handling of **2-Amino-3,5-difluorobenzonitrile**.



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Caption: Workflow for Safe Handling of **2-Amino-3,5-difluorobenzonitrile**.

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